

# laboratory procedure for handling and storing 2,4-Hexanediol

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## Compound of Interest

Compound Name: 2,4-Hexanediol

Cat. No.: B033559

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## Application Notes and Protocols for 2,4-Hexanediol

For Researchers, Scientists, and Drug Development Professionals

These notes provide detailed procedures for the safe handling and storage of **2,4-Hexanediol** in a laboratory setting. Adherence to these protocols is crucial to ensure personnel safety and maintain the integrity of the chemical.

## Quantitative Data Summary

The physical and chemical properties of **2,4-Hexanediol** are summarized in the table below for easy reference.

Property	Value	Reference(s)
Chemical Name	2,4-Hexanediol	[1][2][3]
Synonyms	Hexane-2,4-diol	[1][2]
CAS Number	19780-90-6	[1][2][3]
Molecular Formula	C <sub>6</sub> H <sub>14</sub> O <sub>2</sub>	[1][2][3]
Molecular Weight	118.17 g/mol	[2]
Appearance	Colorless liquid	[1]
Boiling Point	217 °C at 760 mmHg	[3]
Melting Point	26.38 °C (estimate)	[4]
Flash Point	109.2 °C	[3]
Density	0.958 g/cm <sup>3</sup>	[3]
Vapor Pressure	0.0292 mmHg at 25 °C	[4]
Solubility	Good solubility in water and organic solvents	[1]
Primary Hazard	Causes serious eye irritation	[2]

## Experimental Protocols

### Personal Protective Equipment (PPE)

Standard laboratory PPE is required at all times when handling **2,4-Hexanediol**.

- Eye Protection: Chemical safety goggles or a face shield must be worn to prevent eye contact, as **2,4-Hexanediol** is a known eye irritant.[2]
- Hand Protection: Chemical-resistant gloves (e.g., nitrile or latex) should be worn.
- Body Protection: A standard laboratory coat should be worn.

### Handling Procedures

- Work in a well-ventilated area, preferably within a chemical fume hood.
- Avoid direct contact with skin and eyes.
- Do not ingest or inhale.
- Use the minimum amount of the chemical necessary for the procedure.
- Ensure all containers are properly labeled with the chemical name and any associated hazards.

## Storage Procedures

- Store in a cool, dry, and well-ventilated area away from direct sunlight and heat sources.
- Keep containers tightly closed when not in use.
- Store away from incompatible materials.

Chemical Incompatibilities: **2,4-Hexanediol**, as an alcohol, is incompatible with the following and should be stored separately:

- Strong Oxidizing Agents: (e.g., potassium permanganate, calcium hypochlorite). Contact can lead to vigorous or explosive reactions.
- Strong Acids: (e.g., concentrated sulfuric acid, hydrochloric acid). Can cause dehydration reactions.<sup>[5]</sup>
- Acid Chlorides and Acid Anhydrides: Can lead to vigorous esterification reactions.

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## Spill Cleanup Protocol

In the event of a spill, follow these procedures:

- **Evacuate and Ventilate:** Evacuate non-essential personnel from the immediate area and ensure adequate ventilation.
- **Wear Appropriate PPE:** Don the required personal protective equipment, including eye protection, gloves, and a lab coat.
- **Contain the Spill:** For small spills, use an inert absorbent material (e.g., vermiculite, sand, or commercial sorbent pads) to contain the liquid.
- **Absorb the Spill:** Carefully apply the absorbent material over the spill, working from the outside in to prevent spreading.
- **Collect the Waste:** Once the liquid is fully absorbed, use non-sparking tools to collect the material into a suitable, labeled container for hazardous waste.
- **Decontaminate the Area:** Clean the spill area with soap and water.
- **Dispose of Waste:** Dispose of the collected waste and any contaminated cleaning materials as hazardous chemical waste.

For large spills, evacuate the area and contact the institution's environmental health and safety office immediately.

## Waste Disposal Protocol

- All waste containing **2,4-Hexanediol** should be considered chemical waste.
- Collect waste in a clearly labeled, sealed container.
- Do not mix with incompatible waste streams.
- Dispose of the chemical waste through your institution's designated hazardous waste disposal program, following all local, state, and federal regulations.

## Experimental Workflow Diagram

The following diagram illustrates the logical workflow for the safe handling and storage of **2,4-Hexanediol**.

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